

characterization of products from (4-Methylbenzyl)triphenylphosphonium bromide reactions

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Compound of Interest

Compound Name: (4-Methylbenzyl)triphenylphosphonium bromide

Cat. No.: B044539

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Table 3: Synthesis and Characterization of Stilbene Derivatives via Wittig Reaction

| Entry | Aldehyde | Product | Yield (%) | M.p. (°C) | ¹ H NMR (CDCl ₃ , δ ppm) | ¹³ C NMR (CDCl ₃ , δ ppm) | Ref. |
|-------|-----------------------|---------------------------------|-----------|-----------|---|--|------|
| 1 | Benzaldehyde | (E)-4-Methylstilbene | 75 | 119-121 | 7.55 (d, J=7.5 Hz, 2H), 7.46 (d, J=8.0 Hz, 2H), 7.39 (t, J=7.5 Hz, 2H), 7.33-7.28 (m, 1H), 7.21 (d, J=8.0 Hz, 2H), 7.14 (d, J=16.0 Hz, 1H), 7.09 (d, J=16.0 Hz, 1H), 2.40 (s, 3H) | 137.0, 134.1, 128.9, 128.2, 128.1, 127.2, 126.9, 125.9, 20.8 | |
| 2 | 4-Nitrobenzaldehyde | (E)-4-Methyl-4'-nitrostilbene | 46 | 129-130 | - | - | |
| 3 | 4-Methoxybenzaldehyde | (E)-4-Methoxy-4'-methylstilbene | - | - | - | - | |

| | | | | | | |
|---|----------------------|--------------------------------|---|---|---|---|
| 4 | 4-Chlorobenzaldehyde | (E)-4-Chloro-4'-methylstilbene | - | - | - | - |
|---|----------------------|--------------------------------|---|---|---|---|

Note: Detailed spectroscopic data for all derivatives from a single comprehensive source was not available in the search results. The table is populated with available data.

Experimental Protocols

General Procedure for the Synthesis of Stilbene Derivatives

The Wittig reaction for the synthesis of stilbene derivatives from **(4-Methylbenzyl)triphenylphosphonium bromide** can be carried out using various bases and solvent systems. Below are representative protocols.

Protocol 1: One-Pot Aqueous Wittig Reaction

- To a test tube, add triphenylphosphine (1.4 mmol), (4-Methylbenzyl) bromide (1.6 mmol), and the desired benzaldehyde (1.0 mmol).
- Add 5 mL of a saturated aqueous solution of sodium bicarbonate.
- Stir the suspension vigorously at room temperature for 1 hour.
- Quench the reaction with 1.0 M H₂SO₄.
- Extract the mixture with diethyl ether.
- Dry the combined organic layers over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel.

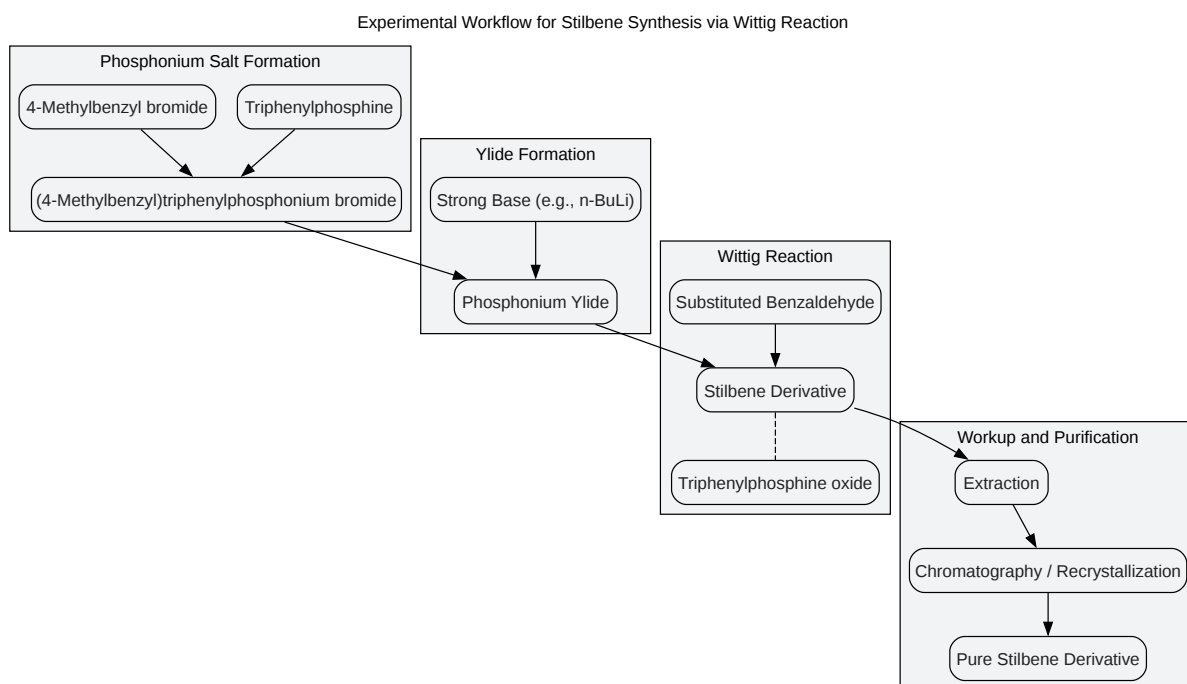
Protocol 2: Wittig Reaction using a Strong Base

- Suspend **(4-Methylbenzyl)triphenylphosphonium bromide** (1.2 equivalents) in anhydrous THF at 0 °C under an inert atmosphere.
- Add a strong base such as n-butyllithium or potassium tert-butoxide (1.1 equivalents) dropwise and stir for 1 hour to form the ylide.
- Add a solution of the desired benzaldehyde (1.0 equivalent) in anhydrous THF.
- Allow the reaction to warm to room temperature and stir overnight.
- Quench the reaction with water or a saturated aqueous solution of ammonium chloride.
- Extract the product with an organic solvent (e.g., ethyl acetate or dichloromethane).
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, filter, and concentrate.
- Purify the product by recrystallization or column chromatography.

Visualizing Reaction Pathways and Mechanisms

Wittig Reaction Workflow

The general workflow for the synthesis of stilbene derivatives via the Wittig reaction, from the formation of the phosphonium salt to the final product, is depicted below.



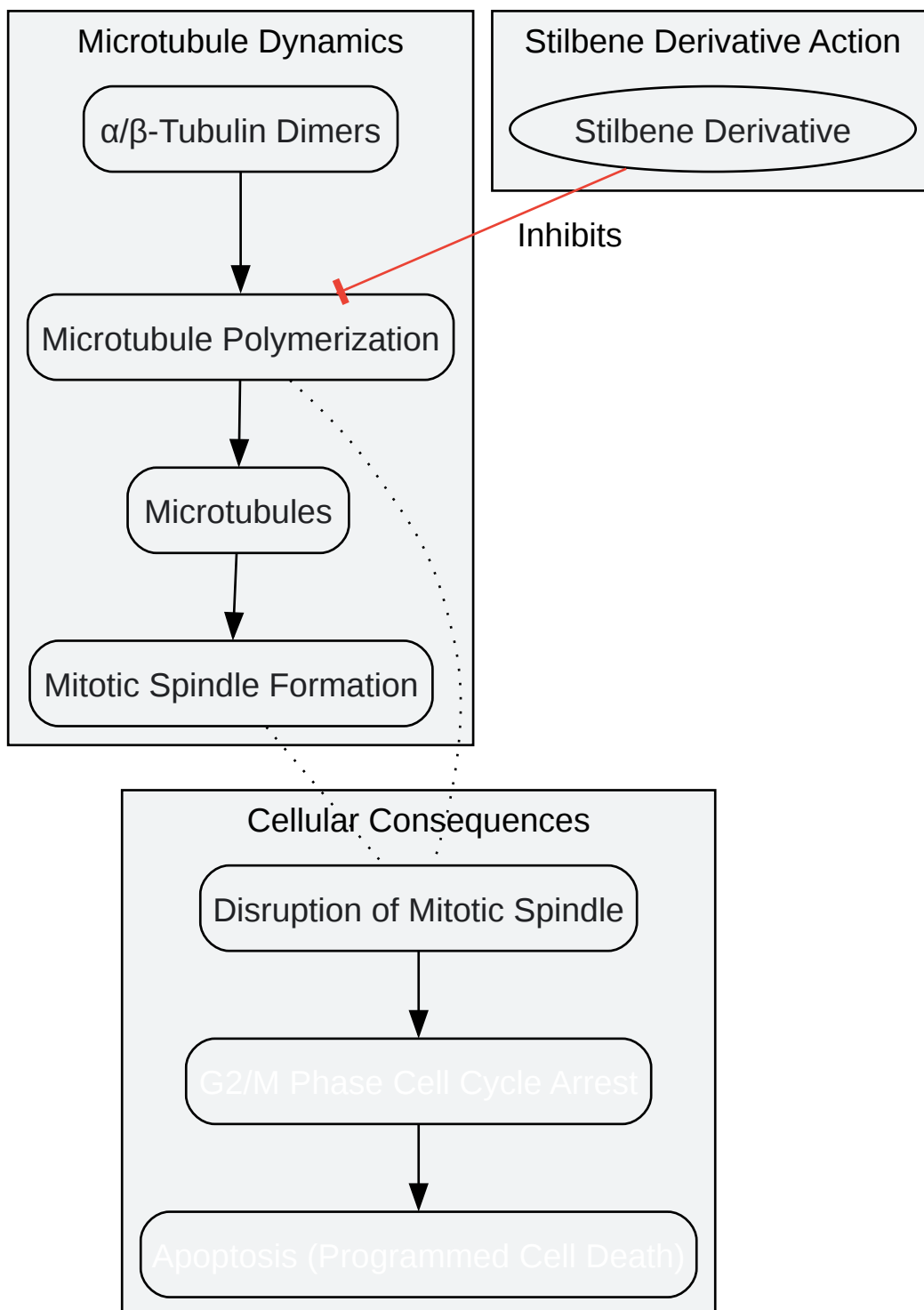
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Caption: General workflow for the synthesis of stilbene derivatives.

Anticancer Mechanism: Inhibition of Tubulin Polymerization

A primary mechanism by which stilbene derivatives exert their anticancer effects is through the inhibition of tubulin polymerization. This disruption of the microtubule network leads to cell cycle arrest and apoptosis.

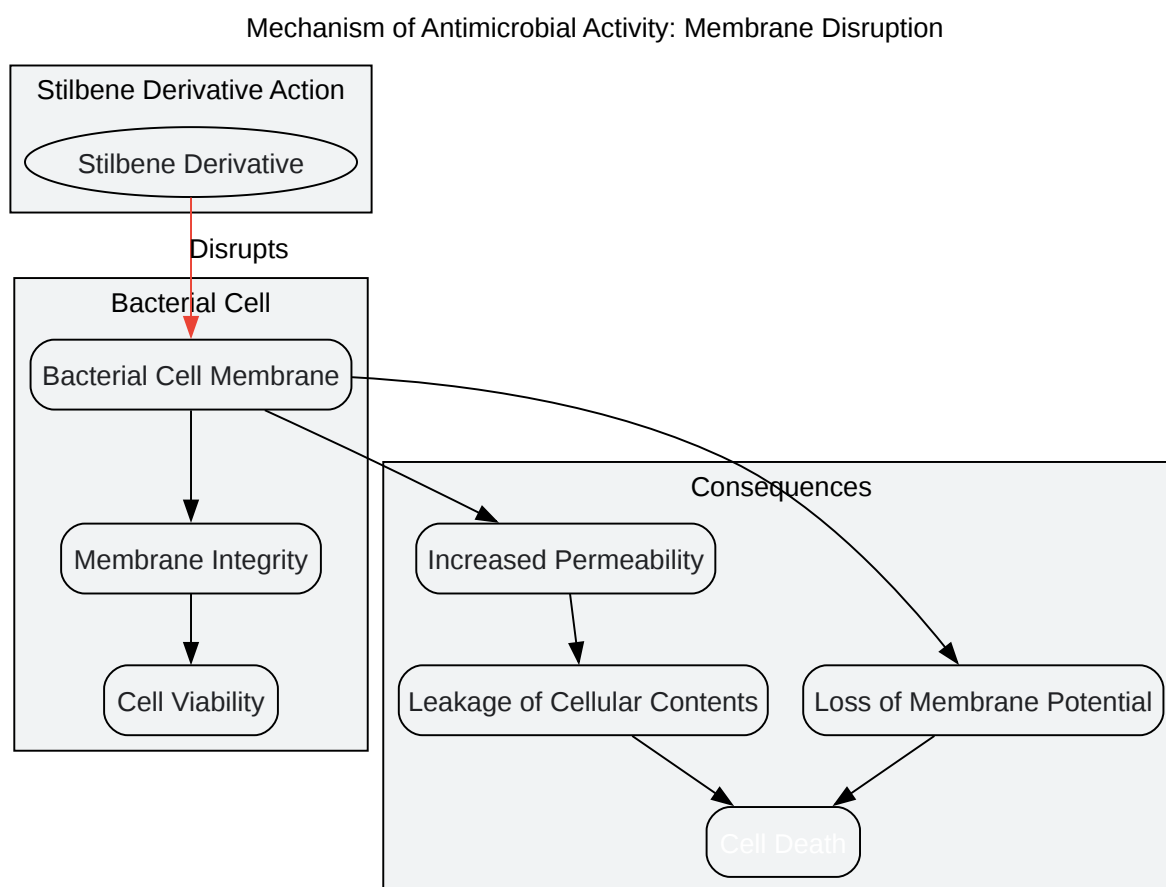
Mechanism of Anticancer Activity: Tubulin Polymerization Inhibition

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Caption: Inhibition of tubulin polymerization by stilbene derivatives.

Antimicrobial Mechanism: Cell Membrane Disruption

The antimicrobial activity of many stilbene derivatives is linked to their ability to disrupt the integrity of bacterial cell membranes.



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Caption: Disruption of bacterial cell membrane by stilbene derivatives.

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